

Application Notes and Protocols: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

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Compound of Interest

Compound Name: Bocaminooxyacetamide-PEG2-Azido
Cat. No.: B8114679

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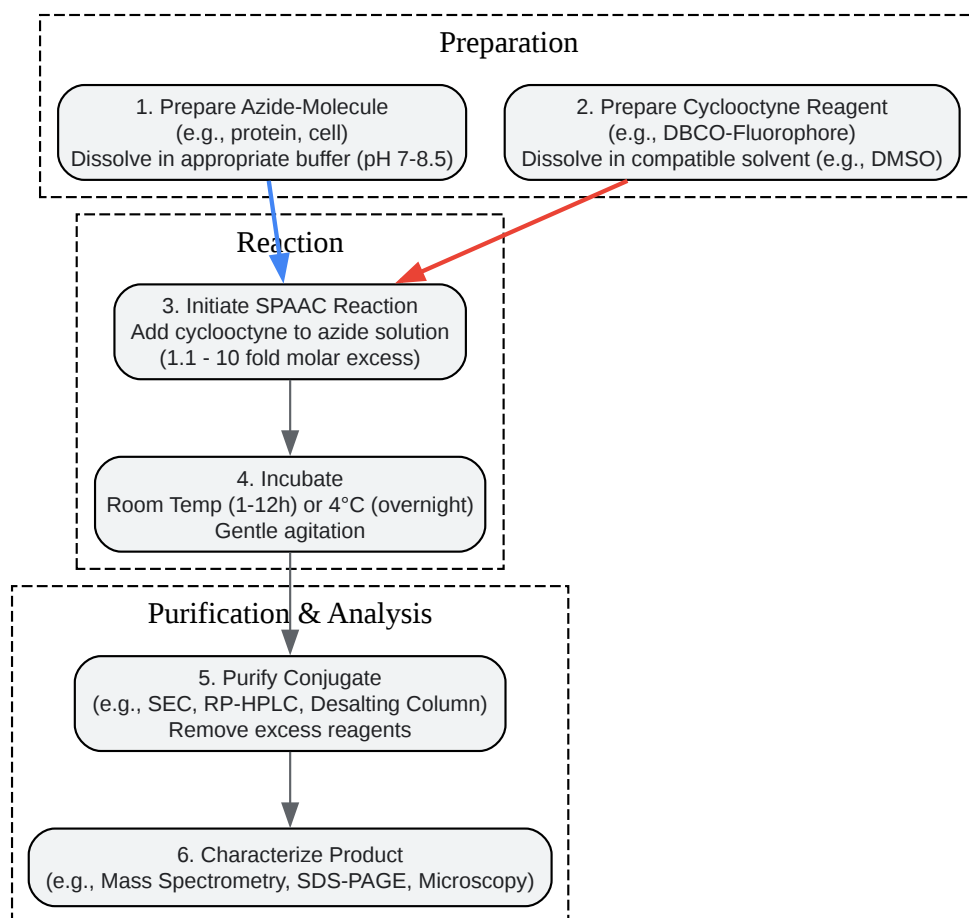
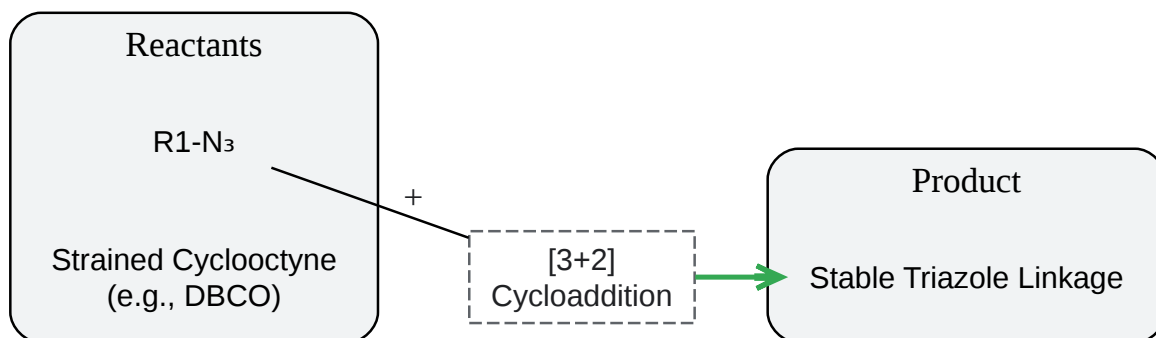
Audience: Researchers, scientists, and drug development professionals.

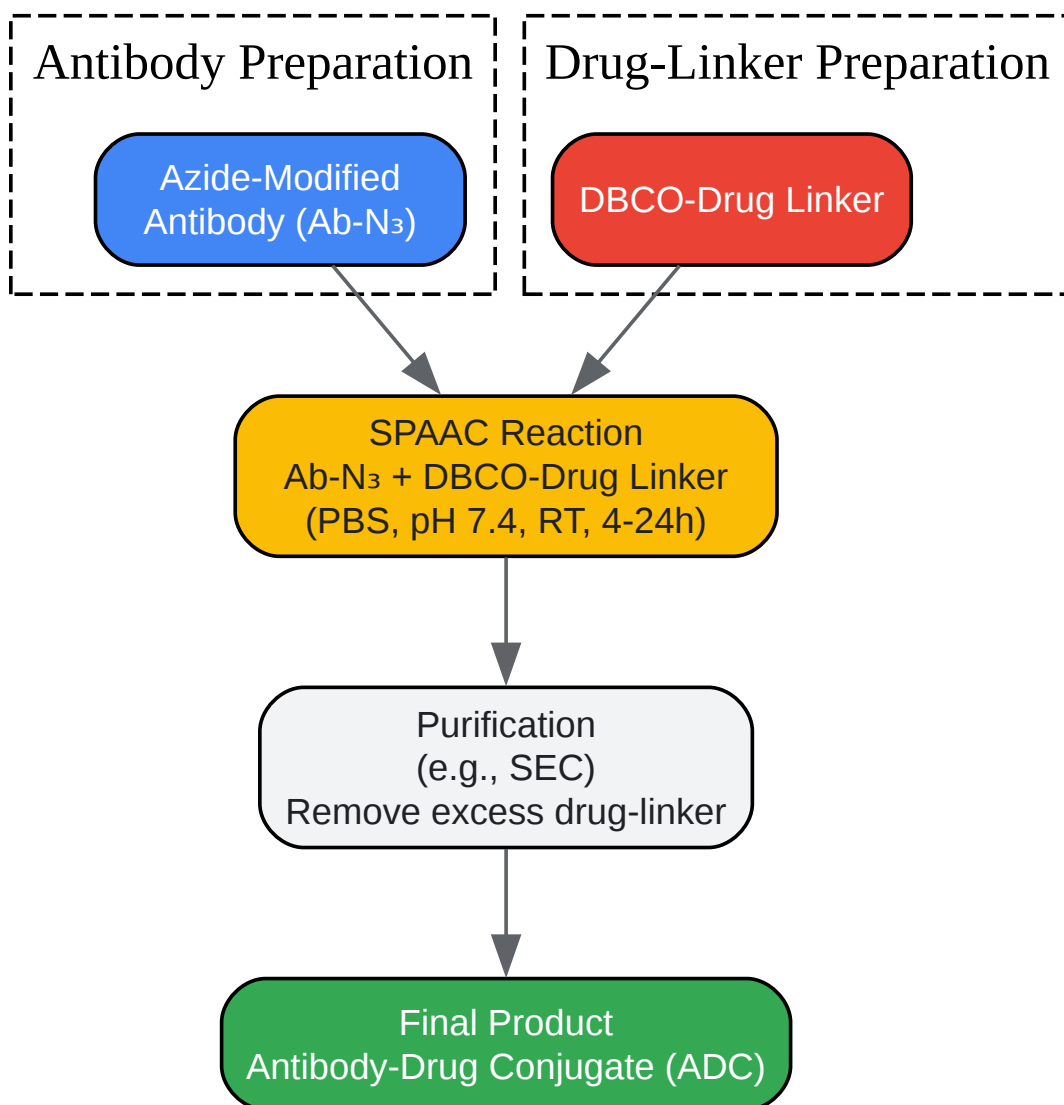
Introduction to Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) is a cornerstone of bioorthogonal "click chemistry," enabling the efficient covalent ligation of molecules in complex biological environments.^{[1][2]} Developed by Carolyn Bertozzi in 2004, this reaction occurs between a strained cyclooctyne and an azide-functionalized molecule to form a stable triazole linkage.^[1] The reaction's primary driving force is the high ring strain of the cyclooctyne (approximately 18 kcal/mol), which is released upon the [3+2] cycloaddition with an azide, thus lowering the activation energy.^{[2][3]}

A key advantage of SPAAC is that it proceeds efficiently under mild, physiological conditions (temperature and pH) without the need for a cytotoxic copper catalyst, which is required for the conventional Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).^{[2][4][5]} This copper-free nature makes SPAAC highly biocompatible and ideal for applications in living cells and whole organisms.^{[1][4]} The azide and cyclooctyne functional groups are abiotic and do not cross-

react with naturally occurring functionalities in biological systems, ensuring high specificity.^[6] These features have led to the widespread adoption of SPAAC in fields such as bioconjugation, drug development, materials science, and molecular imaging.^{[3][4][7]}





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- To cite this document: BenchChem. [Application Notes and Protocols: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8114679/docs#application-notes-and-protocols-strain-promoted-azide-alkyne-cycloaddition-spaac\]](https://www.benchchem.com/product/b8114679/docs#application-notes-and-protocols-strain-promoted-azide-alkyne-cycloaddition-spaac)

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